

Spectroscopic Characterization of 2-(4-Nitrophenyl)oxazole: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)oxazole

CAS No.: 62882-08-0

Cat. No.: B1589245

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This guide provides a comprehensive overview of the key spectroscopic data for the characterization of **2-(4-nitrophenyl)oxazole**, a heterocyclic compound of interest in medicinal chemistry and materials science.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The insights provided herein are grounded in established spectroscopic principles and data from analogous structures to facilitate the unambiguous identification and characterization of this molecule.

Introduction to 2-(4-Nitrophenyl)oxazole

2-(4-Nitrophenyl)oxazole belongs to the oxazole family, a class of five-membered heterocyclic compounds containing one oxygen and one nitrogen atom in the ring.^[2] The presence of the nitro-substituted phenyl ring at the 2-position significantly influences its electronic properties and reactivity, making its precise structural elucidation crucial for its application. Spectroscopic techniques are indispensable tools for confirming the molecular structure and purity of synthesized **2-(4-nitrophenyl)oxazole**.

Molecular Structure and Properties:

- Chemical Formula: $C_9H_6N_2O_3$ [1][3]
- Molecular Weight: 190.16 g/mol [1][3]
- CAS Number: 62882-08-0 [1][3]

Caption: Molecular structure of **2-(4-nitrophenyl)oxazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **2-(4-nitrophenyl)oxazole**, both 1H and ^{13}C NMR are essential for structural confirmation.

1H NMR Spectroscopy

The 1H NMR spectrum of **2-(4-nitrophenyl)oxazole** is expected to show distinct signals for the protons on the oxazole and the nitrophenyl rings. The electron-withdrawing nature of the nitro group and the deshielding effect of the aromatic rings will cause the protons to resonate in the downfield region.

Predicted Chemical Shifts (δ) in $CDCl_3$:

Protons	Predicted Chemical Shift (ppm)	Multiplicity
H-5 (Oxazole)	~7.3 - 7.5	Singlet
H-4 (Oxazole)	~7.8 - 8.0	Singlet
H-2', H-6' (Nitrophenyl)	~8.2 - 8.4	Doublet
H-3', H-5' (Nitrophenyl)	~8.3 - 8.5	Doublet

Rationale for Predictions: The protons on the oxazole ring (H-4 and H-5) are in a π -electron deficient system and are expected to appear as singlets due to the absence of adjacent protons. The protons on the nitrophenyl ring will appear as two distinct doublets, characteristic

of a para-substituted benzene ring. The protons ortho to the strongly electron-withdrawing nitro group (H-3' and H-5') are expected to be the most deshielded.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the electronegativity of neighboring atoms and the overall electronic environment.

Predicted Chemical Shifts (δ) in CDCl₃:

Carbon	Predicted Chemical Shift (ppm)
C-2 (Oxazole)	~160 - 165
C-4 (Oxazole)	~125 - 130
C-5 (Oxazole)	~140 - 145
C-1' (Nitrophenyl)	~130 - 135
C-2', C-6' (Nitrophenyl)	~128 - 132
C-3', C-5' (Nitrophenyl)	~123 - 127
C-4' (Nitrophenyl)	~148 - 152

Rationale for Predictions: The C-2 carbon of the oxazole ring, being bonded to two heteroatoms (O and N), is expected to be the most downfield signal in the heterocyclic part of the spectrum. The carbons of the nitrophenyl ring will show distinct signals, with the carbon bearing the nitro group (C-4') being significantly deshielded. Data for similar oxadiazole structures show carbons of the heterocyclic ring appearing between 161 and 165 ppm.^[4]

Experimental Protocol for NMR Data Acquisition

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra of **2-(4-nitrophenyl)oxazole**.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- **^1H NMR Acquisition:**
 - Acquire the spectrum at 298 K.
 - Use a standard single-pulse experiment.
 - Set the spectral width to cover the range of 0-10 ppm.
 - Employ a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set the spectral width to cover the range of 0-200 ppm.
 - A longer acquisition time and a higher number of scans will be necessary due to the lower natural abundance of ^{13}C .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted Characteristic IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H (aromatic)	3100 - 3000	Medium
C=N (oxazole ring)	1650 - 1590	Medium to Strong
C=C (aromatic)	1600 - 1450	Medium to Strong
NO ₂ (asymmetric stretch)	1550 - 1500	Strong
NO ₂ (symmetric stretch)	1350 - 1300	Strong
C-O-C (oxazole ring)	1100 - 1000	Strong

Rationale for Predictions: The IR spectrum will be dominated by strong absorptions from the nitro group's asymmetric and symmetric stretching vibrations. The C=N and C=C stretching vibrations of the oxazole and phenyl rings will appear in the 1650-1450 cm⁻¹ region. The C-O-C stretch of the oxazole ring is also a characteristic and strong absorption. Spectroscopic data for a related benzimidazole derivative shows NO₂ stretches at 1516 and 1338 cm⁻¹ and a C=N stretch at 1607 cm⁻¹.^[5]

Experimental Protocol for IR Data Acquisition

Objective: To obtain a high-quality IR spectrum of **2-(4-nitrophenyl)oxazole**.

Methodology:

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty ATR crystal.
 - Record the sample spectrum over the range of 4000-400 cm⁻¹.
 - Co-add at least 16 scans to improve the signal-to-noise ratio.

- Process the data to obtain a transmittance or absorbance spectrum.

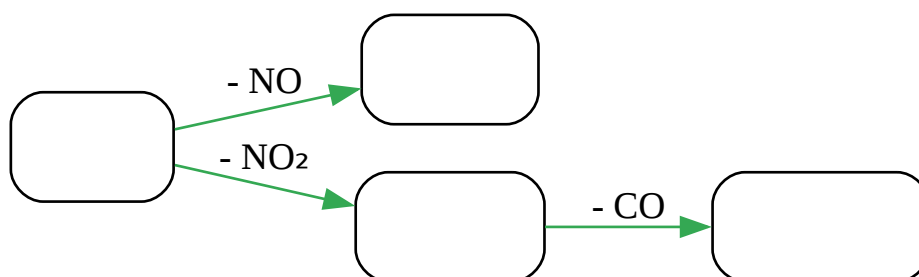
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrum Data (Electron Ionization - EI):

- Molecular Ion (M^+): m/z 190
- Major Fragment Ions (m/z):
 - 160 ($[M-NO]^+$)
 - 144 ($[M-NO_2]^+$)
 - 116 ($[C_7H_4N_2O]^+$)
 - 89 ($[C_6H_5O]^+$)
 - 76 ($[C_6H_4]^+$)

Rationale for Predictions: The molecular ion peak is expected at m/z 190, corresponding to the molecular weight of the compound. Common fragmentation pathways for nitroaromatic compounds involve the loss of NO (30 Da) and NO₂ (46 Da).^[6] Cleavage of the oxazole ring can also occur.



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Caption: Predicted major fragmentation pathway for **2-(4-nitrophenyl)oxazole** in EI-MS.

Experimental Protocol for MS Data Acquisition

Objective: To obtain the mass spectrum of **2-(4-nitrophenyl)oxazole** to confirm its molecular weight and determine its fragmentation pattern.

Methodology:

- Sample Introduction: Introduce a dilute solution of the sample in a volatile organic solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS).
- Instrumentation: Utilize a mass spectrometer with an electron ionization (EI) source.
- Data Acquisition:
 - Set the ionization energy to 70 eV.
 - Scan a mass range of m/z 50-300.
 - Acquire data in full-scan mode to observe all fragment ions.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide, combining predicted data based on analogous structures and established principles, provides a robust framework for the characterization of **2-(4-nitrophenyl)oxazole**. The detailed protocols for NMR, IR, and MS will enable researchers to confidently verify the identity and purity of this compound in their synthetic and developmental endeavors.

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